

Application Notes and Protocols for ARS-853 in Cell Culture Experiments

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ARS-853 is a potent and selective covalent inhibitor of the KRAS G12C mutant oncoprotein.[1] [2] This mutation is a significant driver in a subset of cancers, making ARS-853 a valuable tool for cancer research and drug development. ARS-853 functions by irreversibly binding to the cysteine residue at position 12 of the KRAS G12C protein, locking it in an inactive, GDP-bound state.[1][2] This prevents the activation of downstream signaling pathways, primarily the MAPK (MEK/ERK) and PI3K/AKT pathways, which are crucial for cancer cell proliferation, survival, and growth.[1][3] Consequently, treatment of KRAS G12C mutant cells with ARS-853 leads to cell cycle arrest at the G1 phase and induction of apoptosis.[3]

These application notes provide detailed protocols for utilizing **ARS-853** in various cell culture experiments to study its effects on KRAS G12C-driven cancers.

Data Presentation

Table 1: Inhibitory Potency of ARS-853 in KRAS G12C Mutant Cell Lines

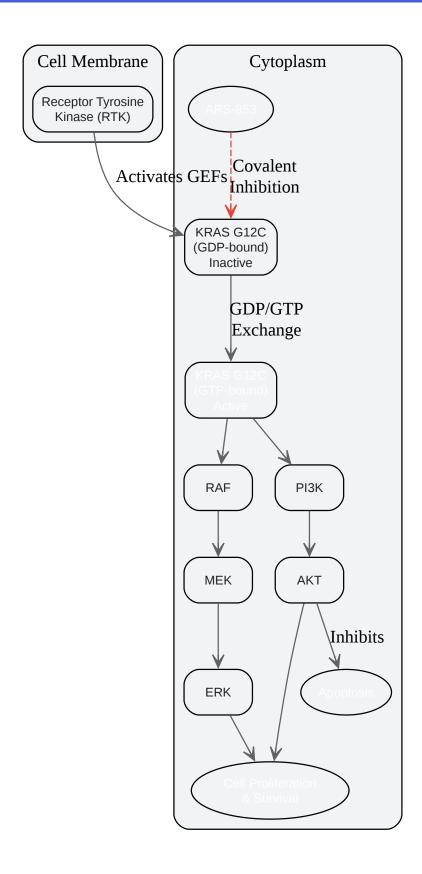


Cell Line	Cancer Type	Assay Type	IC50 (µM)	Reference
H358	Non-Small Cell Lung Cancer	CRAF-RBD Pulldown	~1	[1]
H358	Non-Small Cell Lung Cancer	2D Cell Proliferation	~2.5	[4][5][6]
Panel of KRAS G12C Cell Lines	Various	Soft-Agar Colony Formation	~2	

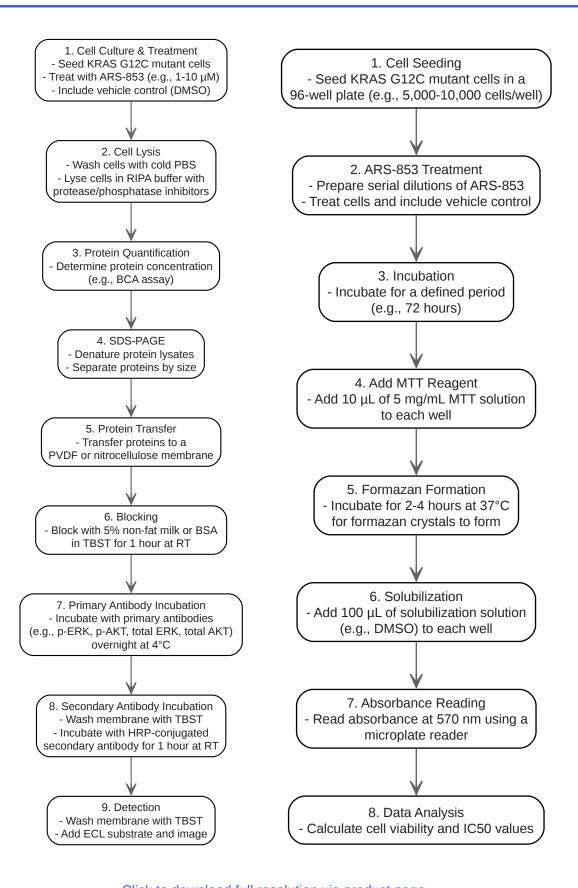
Signaling Pathways and Experimental Workflows

To visualize the mechanism of action and experimental procedures, the following diagrams are provided in Graphviz DOT language.









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